

Avoiding Fak-IN-14 degradation in experiments

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Compound of Interest

Compound Name: *Fak-IN-14*

Cat. No.: *B12378802*

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Fak-IN-14 Technical Support Center

Welcome to the technical support resource for **Fak-IN-14**. This guide provides detailed answers to frequently asked questions and troubleshooting advice to help you minimize compound degradation and ensure the success and reproducibility of your experiments.

Frequently Asked Questions (FAQs)

Q1: What is the recommended method for storing solid **Fak-IN-14**?

A1: Solid **Fak-IN-14** should be stored desiccated at room temperature or, for long-term stability, at -20°C.[1][2] When stored correctly at -20°C, the compound is stable for at least four years.[2]

Q2: In which solvents is **Fak-IN-14** soluble?

A2: **Fak-IN-14** is soluble in water and Dimethyl Sulfoxide (DMSO).[1][3] For specific concentrations, please refer to the solubility table below.

Q3: How should I prepare stock solutions of **Fak-IN-14**?

A3: It is recommended to prepare a concentrated stock solution in a high-purity, anhydrous solvent like DMSO.[1][3] To avoid repeated freeze-thaw cycles and exposure to air and moisture, dispense the stock solution into small, single-use aliquots and store them at -80°C.

Q4: How stable is **Fak-IN-14** in solution?

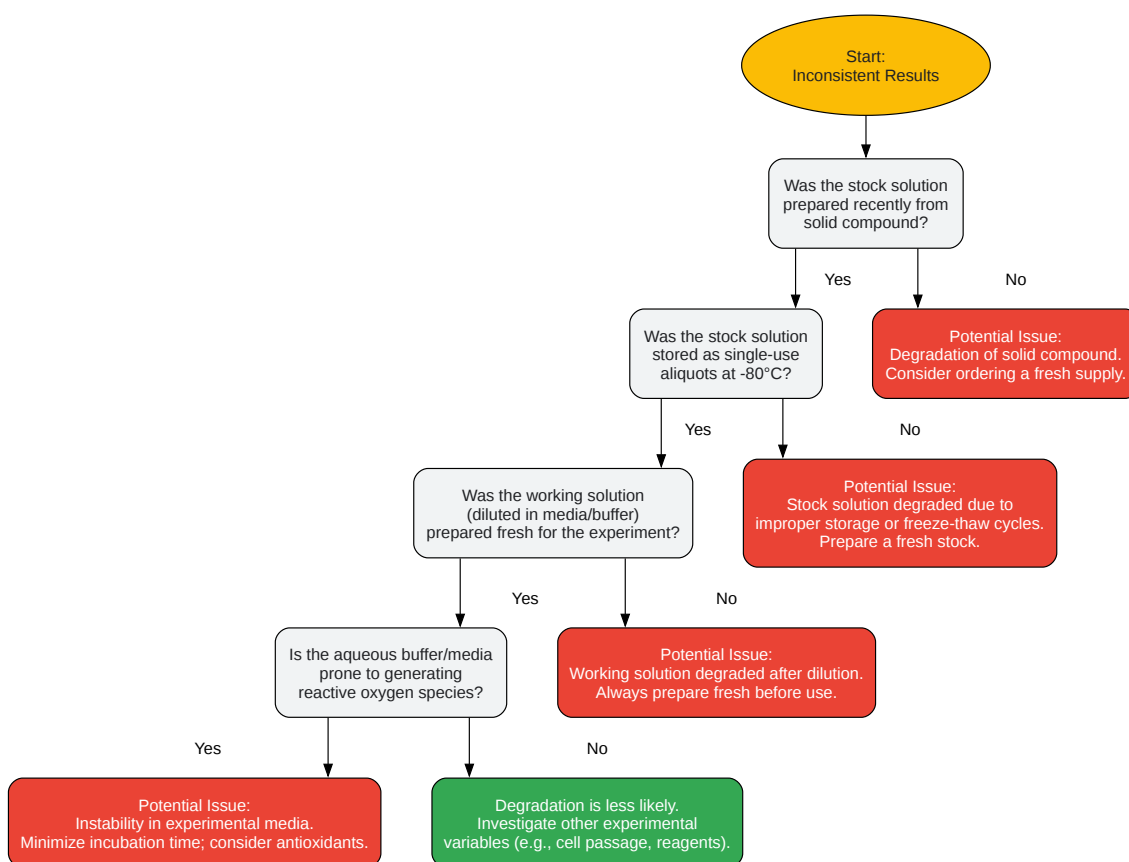
A4: While the solid compound is very stable, specific data on the long-term stability of **Fak-IN-14** in solution is limited. Its chemical structure, a benzenetetramine, contains multiple amine groups that are susceptible to oxidation. Furthermore, pharmacokinetic studies show it is rapidly metabolized in vivo, suggesting a degree of inherent reactivity.[4] Therefore, it is critical to assume that solution stability is limited and to follow best practices, such as using freshly prepared solutions for experiments whenever possible.

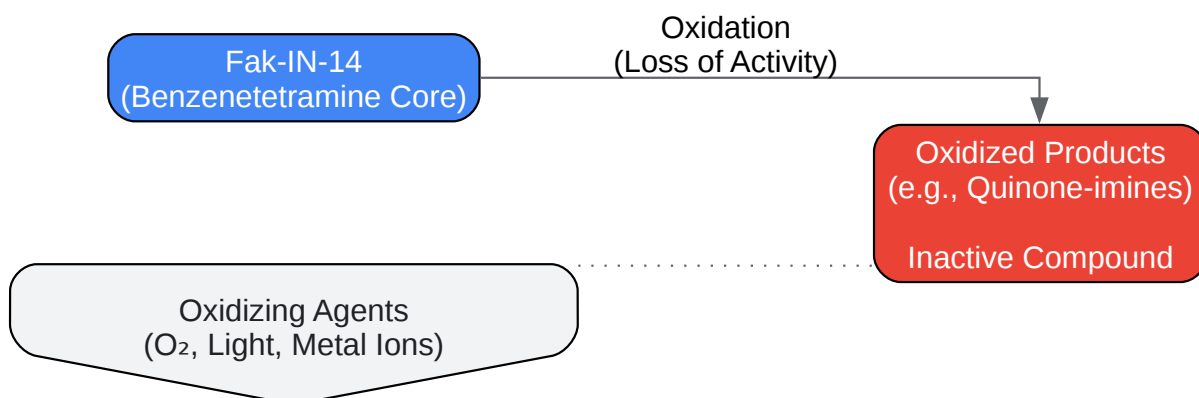
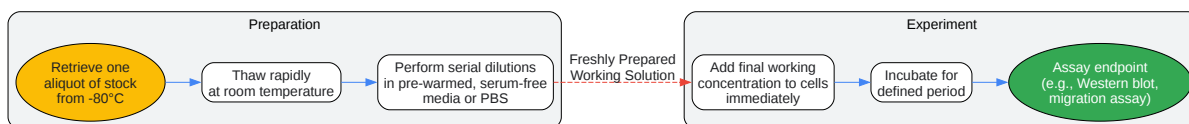
Troubleshooting Guide

This guide addresses common issues that may arise from compound degradation.

Q: My experiment is showing inconsistent or weaker-than-expected results. Could **Fak-IN-14** degradation be the cause?

A: Yes, inconsistent or reduced activity is a primary indicator of compound degradation. Use the following logical workflow to troubleshoot the potential source of the issue.





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